

Technical Specifications of Norgestrel-d6

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Compound Focus: Norgestrel-d5

Cat. No.: S1817803

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The table below summarizes the available technical data for a specific deuterated form of norgestrel, Norgestrel-d6 [1].

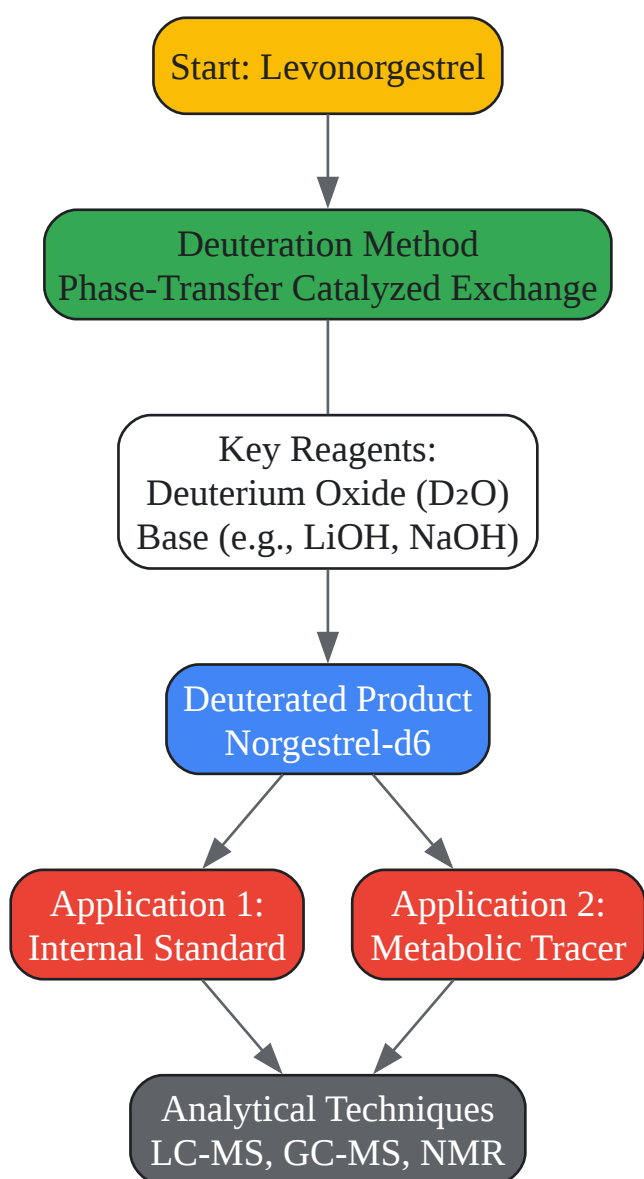
Property	Specification
CAS No.	2376035-98-0 [1]
Molecular Formula	$C_{21}H_{22}D_6O_2$ [1]
Molecular Weight	318.48 g/mol [1]
Isotope	Deuterium (D), labeled Levonorgestrel [1]
Chemical Purity	≥98% (by HPLC) [1]
Appearance	Solid (White to off-white) [1]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months [1]
Primary Application	Internal standard for quantitative NMR, GC-MS, or LC-MS analysis [1]

Synthesis Context & Methodological Clues

While a direct synthesis of deuterated norgestrel is not described, research on similar compounds provides strong methodological clues.

- **Deuterium Labeling of Progestins:** A study on preparing deuterium and tritium-labeled **norethindrone** and **norethynodrel** used a **one-step method** involving a **modified phase transfer catalyzed exchange procedure**. The exchange agent used was deuterium oxide (D_2O) with lithium or sodium hydroxide [2]. This established method could be highly relevant for norgestrel.
- **Industry Synthesis for Analytics:** Another study on the metabolism of the progestin **desogestrel** mentions that deuterated versions of the drug (labeled at the 3α - and 3β -positions) were synthesized by a pharmaceutical company (NV Organon) specifically for use in LC-MS studies [3]. This indicates that such syntheses are performed to create tools for quantitative analysis, similar to the application of Norgestrel-d6 [1].

The following diagram illustrates the general workflow for creating and applying deuterated norgestrel based on the gathered information.



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References

1. Norgestrel-d6 | Stable Isotope [medchemexpress.com]
2. Preparation of Deuterium and Tritium Labelled ... [pubmed.ncbi.nlm.nih.gov]
3. The Role of CYP2C in the In Vitro Bioactivation ... [sciencedirect.com]

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